

octanoic anhydride molecular weight and formula

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Compound of Interest

Compound Name: Octanoic anhydride

Cat. No.: B1584505

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An In-depth Technical Guide on Octanoic Anhydride

For researchers, scientists, and drug development professionals, a precise understanding of chemical reagents is paramount. This guide provides core technical data on **octanoic anhydride**, a key reagent in various synthetic and developmental processes.

Core Chemical Properties

Octanoic anhydride, also known as caprylic anhydride, is the anhydride derivative of octanoic acid.^[1] It is a colorless to pale yellow liquid and serves as a valuable intermediate in chemical synthesis.^[1]

Quantitative Data Summary

The fundamental molecular properties of **octanoic anhydride** are summarized in the table below for quick reference and comparison.

Property	Value	Citations
Molecular Formula	C ₁₆ H ₃₀ O ₃	[1] [2] [3] [4]
Molecular Weight	270.41 g/mol	[2] [3] [4] [5]

Experimental Protocols

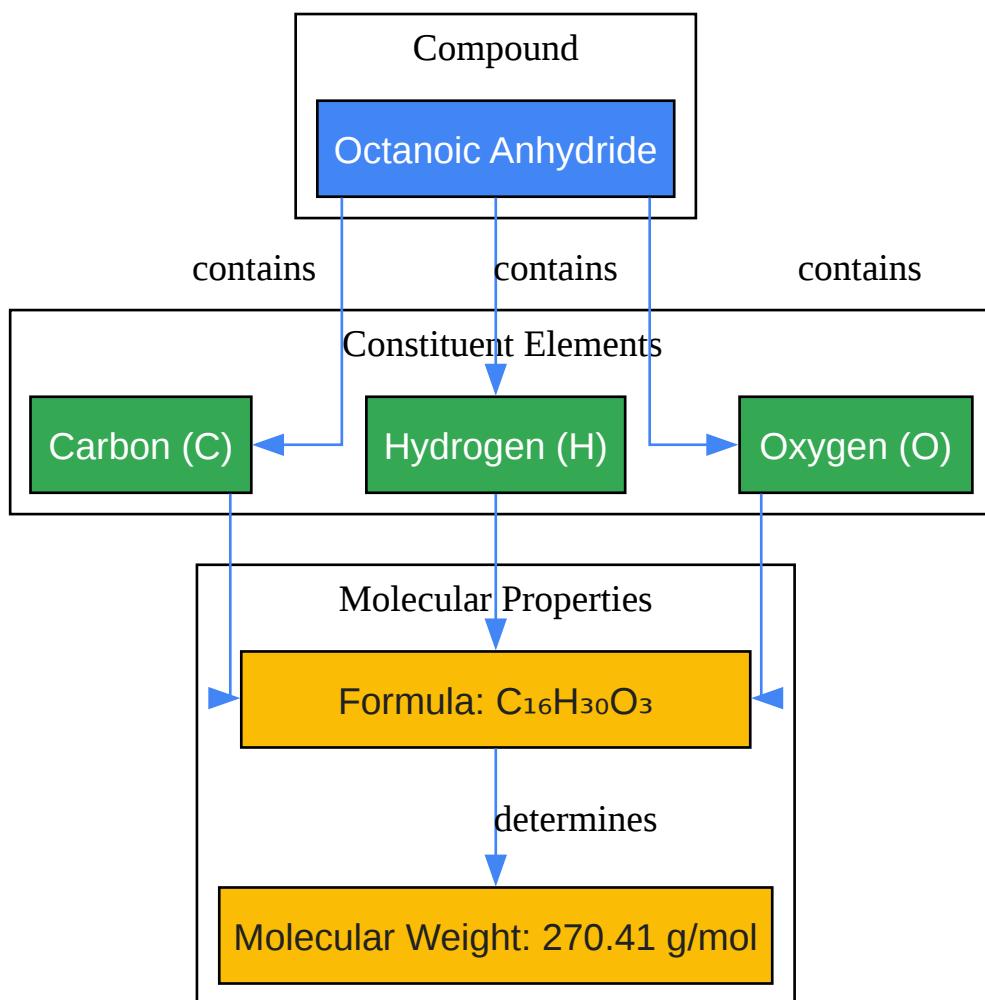
While detailed experimental protocols are application-specific, the use of **octanoic anhydride** often involves acylation reactions. A general methodology for acylation of an alcohol (ROH) using **octanoic anhydride** is as follows:

- Reagent Preparation: The alcohol substrate is dissolved in a suitable aprotic solvent (e.g., dichloromethane, tetrahydrofuran) under an inert atmosphere (e.g., nitrogen, argon).
- Addition of Base: A non-nucleophilic base (e.g., triethylamine, pyridine) is added to the reaction mixture to act as a scavenger for the octanoic acid byproduct.
- Acylation: **Octanoic anhydride** is added to the mixture, typically dropwise, at a controlled temperature (often starting at 0 °C and allowing to warm to room temperature).
- Reaction Monitoring: The progress of the reaction is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Workup: Upon completion, the reaction is quenched with an aqueous solution (e.g., saturated ammonium chloride). The organic layer is separated, washed with brine, dried over an anhydrous salt (e.g., sodium sulfate), and filtered.
- Purification: The crude product is purified, commonly by column chromatography or distillation, to yield the desired octanoyl ester.

Note: This is a generalized protocol and may require optimization based on the specific substrate and desired outcome.

Visualized Logical Relationships

The following diagram illustrates the relationship between the compound's name, its constituent elements, its chemical formula, and its resulting molecular weight.

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Relationship between compound, elements, formula, and molecular weight.

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References

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